

Navigating the Safe Disposal of Brequinar Sodium: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Brequinar Sodium*

Cat. No.: *B1667779*

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For researchers and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **Brequinar Sodium**, a potent inhibitor of dihydroorotate dehydrogenase (DHODH), requires careful handling and disposal due to its hazardous properties.^{[1][2]} This guide provides essential, step-by-step procedures for the safe disposal of **Brequinar Sodium**, ensuring compliance with safety regulations and minimizing environmental impact.

Understanding the Hazards

Before initiating any disposal procedures, it is crucial to understand the hazards associated with **Brequinar Sodium**. According to its Safety Data Sheet (SDS), Brequinar is classified as harmful if swallowed, in contact with skin, or if inhaled.^[2] It can also cause skin and serious eye irritation, as well as respiratory irritation.^[2]

Summary of Brequinar Hazards:^[2]

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Given these hazards, **Brequinar Sodium** should be considered a hazardous waste and disposed of accordingly. Do not allow it to enter sewers or surface and ground water.

Proper Disposal Procedures

The following steps outline the recommended procedure for the disposal of **Brequinar Sodium** waste. This process should be carried out in a designated fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

Step 1: Waste Segregation and Collection

- **Solid Waste:** Collect un-used **Brequinar Sodium** powder and any contaminated solid materials (e.g., weighing paper, pipette tips, gloves) in a clearly labeled, sealed container. The container should be compatible with the chemical.
- **Liquid Waste:** Solutions containing **Brequinar Sodium** should be collected in a separate, sealed, and properly labeled hazardous waste container. If dissolved in an organic solvent such as ethanol, DMSO, or dimethylformamide, it should be collected in a container designated for flammable liquid waste. Aqueous solutions should be collected separately. Do not mix incompatible waste streams.

Step 2: Labeling of Waste Containers

Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Brequinar Sodium**"
- The concentration and quantity of the waste
- The date of accumulation
- The associated hazards (e.g., "Toxic," "Irritant")

Step 3: Storage of Hazardous Waste

Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials. This area should be under the control of the laboratory or principal investigator.

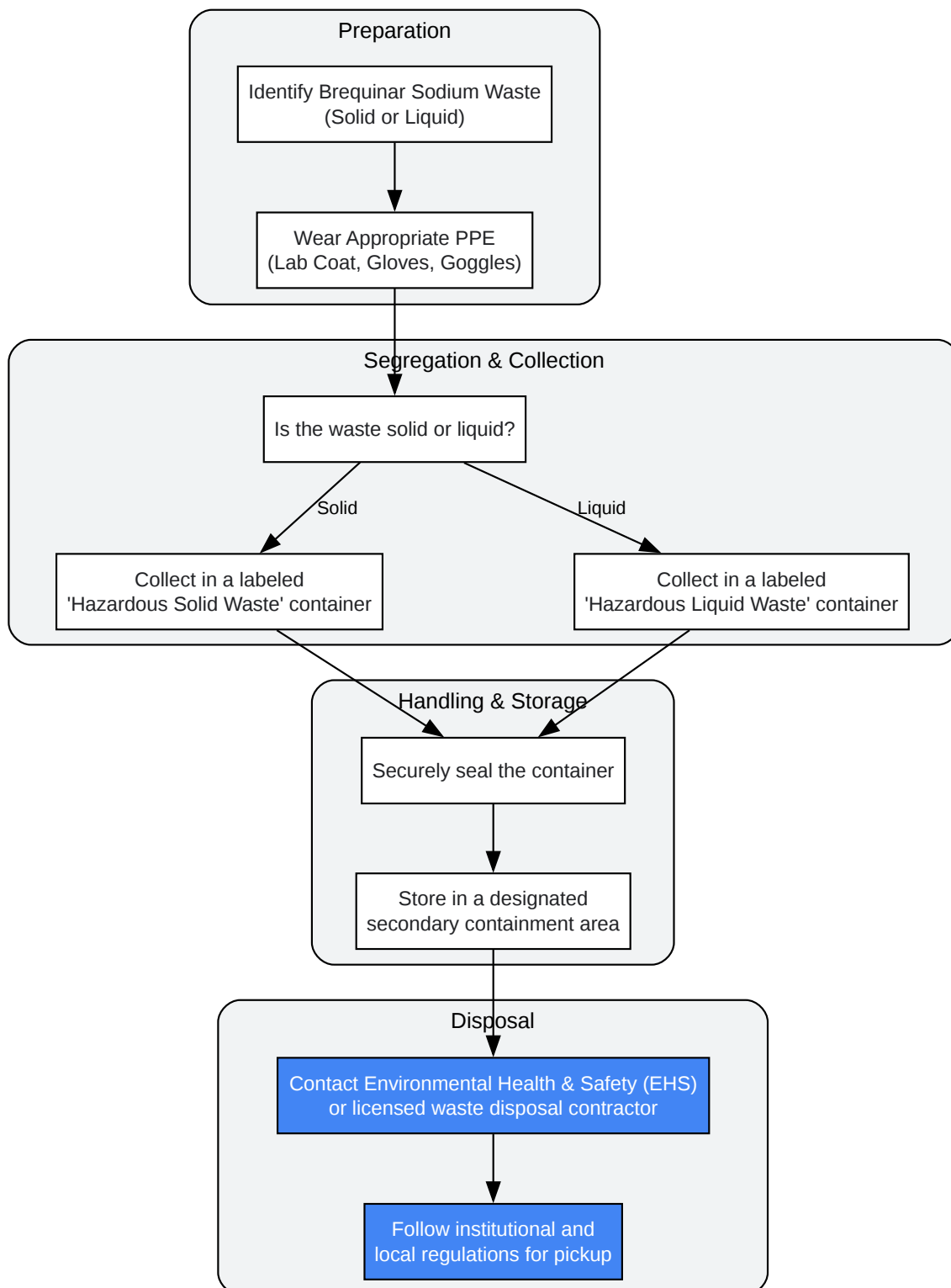
Step 4: Arrange for Professional Disposal

Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Brequinar Sodium** waste. Follow all institutional and local regulations for hazardous waste disposal.

Experimental Workflow for Waste Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Brequinar Sodium**.

Brequinar Sodium Disposal Workflow

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References

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